

# An In-depth Technical Guide to Trichloronat: Nomenclature, Properties, and Biological Interactions

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## Compound of Interest

Compound Name: *Trichloronat*

Cat. No.: *B1683238*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the organophosphate insecticide **Trichloronat**, focusing on its chemical identity, physicochemical properties, toxicological profile, and mechanism of action. The information is presented to support research and development activities related to this compound.

## Chemical Nomenclature and Identification

**Trichloronat** is an organophosphorus insecticide.<sup>[1]</sup> Its chemical identity is defined by various nomenclature systems and registry numbers.

IUPAC Names:

- ethoxy-ethyl-sulfanylidene-(2,4,5-trichlorophenoxy)- $\lambda^5$ -phosphane<sup>[2]</sup>
- (RS)-[O-ethyl O-(2,4,5-trichlorophenyl) ethylphosphonothioate]<sup>[3][4]</sup>
- ( $\Xi$ )-[O-ethyl O-(2,4,5-trichlorophenyl) ethylphosphonothioate]<sup>[3]</sup>

CAS Name:

- O-ethyl O-(2,4,5-trichlorophenyl) P-ethylphosphonothioate<sup>[3]</sup>

CAS Registry Number:

- 327-98-0[2][3][5][6][7]

A variety of synonyms and trade names have been used to identify **Trichloronat**, reflecting its history in commercial and research settings.

Common Synonyms and Trade Names:[2][5][6][8][9][10][11]

- Agrisil
- Agritox
- BAY 37289
- Bayer 37289
- Chemagro 37289
- ENT 25,712
- Fenophosphon
- Fitosol
- O-Ethyl O-2,4,5-trichlorophenyl ethylphosphonothioate
- Phytosol
- Richloronate
- S 4400
- **Trichloronate**

## Physicochemical Properties

The physicochemical properties of **Trichloronat** are crucial for understanding its environmental fate, transport, and biological availability. A summary of these properties is presented in the

table below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> Cl <sub>3</sub> O <sub>2</sub> PS	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	333.60 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Amber colored odorless liquid	<a href="#">[1]</a>
Boiling Point	372 °C at 760 mmHg	<a href="#">[5]</a> <a href="#">[6]</a>
Density	1.406 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[6]</a>
Water Solubility	0.88 mg/L at 20 °C	<a href="#">[5]</a>
Vapor Pressure	2.13 x 10 <sup>-5</sup> mmHg at 25 °C	<a href="#">[5]</a> <a href="#">[6]</a>
LogP (Octanol/Water Partition Coefficient)	5.2	<a href="#">[2]</a>
Refractive Index	1.566	<a href="#">[6]</a>
Flash Point	178.8 °C	<a href="#">[5]</a> <a href="#">[6]</a>

## Toxicological Profile

**Trichloronat** is a highly toxic compound, and its toxicity varies across different species and routes of exposure. The following table summarizes the available acute toxicity data, primarily expressed as the median lethal dose (LD50).

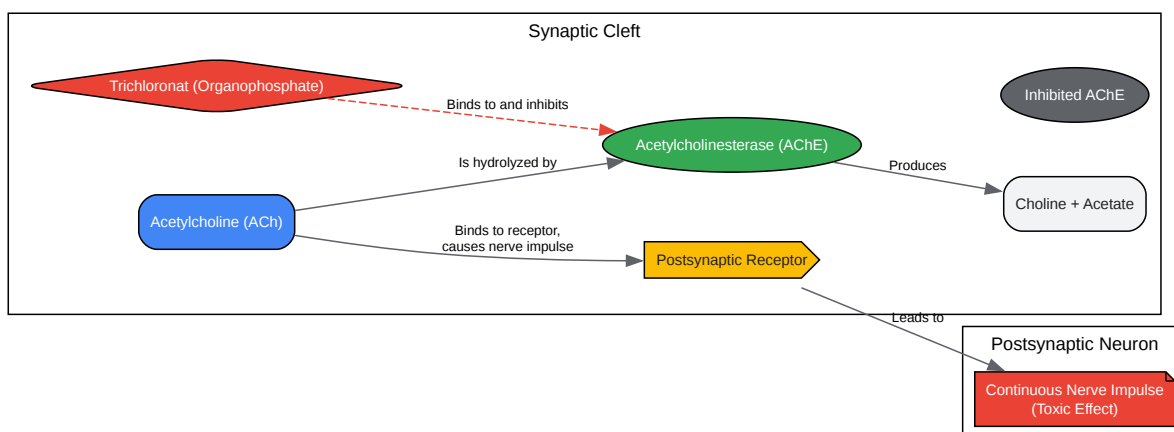
Species	Route of Administration	LD50 Value	Reference
Rat	Oral	16 - 37.5 mg/kg	<a href="#">[2]</a>
Rabbit	Oral	25 - 50 mg/kg	<a href="#">[2]</a>
Chicken	Oral	45 mg/kg	<a href="#">[2]</a>
Mallard Duck	Oral	12.0 mg/kg	<a href="#">[2]</a>

# Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Trichloronat**, like other organophosphate insecticides, is the inhibition of the enzyme acetylcholinesterase (AChE).<sup>[4][12][13]</sup> AChE is critical for the proper functioning of the nervous system, where it hydrolyzes the neurotransmitter acetylcholine (ACh) in the synaptic cleft.

The inhibition of AChE by **Trichloronat** leads to an accumulation of ACh at the synapse, resulting in continuous stimulation of cholinergic receptors. This overstimulation disrupts normal nerve impulse transmission, leading to the toxic effects observed in poisoned organisms.<sup>[12]</sup>

Below is a diagram illustrating the signaling pathway of acetylcholinesterase and its inhibition by an organophosphate insecticide like **Trichloronat**.



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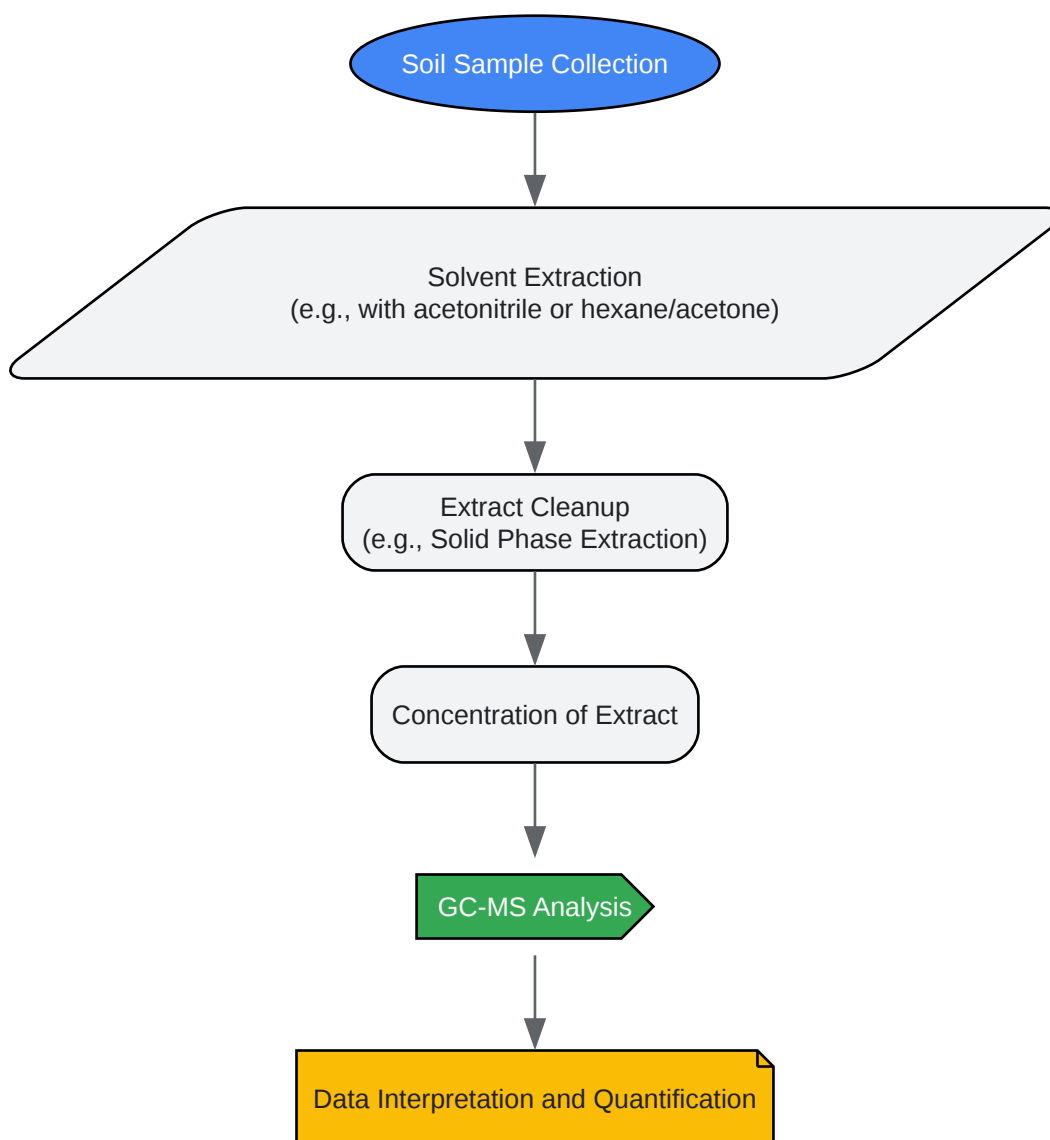
Caption: Inhibition of Acetylcholinesterase by **Trichloronat**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Trichloronat** are essential for research purposes. While a specific, detailed protocol for the synthesis of **Trichloronat** is not readily available in the provided search results, a general method for the synthesis of similar O-Aryl O-Ethyl Phenylphosphonothionates has been described.<sup>[14]</sup> This typically involves the reaction of an appropriate phenol with an ethylphosphonothioic dihalide.

For the analysis of **Trichloronat** in environmental samples, standardized methods such as those developed by the U.S. Environmental Protection Agency (EPA) for organophosphorus pesticides are generally employed. These methods often involve solvent extraction followed by gas chromatography-mass spectrometry (GC-MS).<sup>[15][16][17]</sup>

Below is a generalized workflow for the analysis of **Trichloronat** in a soil sample.



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Caption: Generalized workflow for **Trichloronat** analysis in soil.

## Conclusion

This technical guide has provided a detailed overview of **Trichloronat**, encompassing its nomenclature, physicochemical properties, toxicity, and mechanism of action. The structured presentation of data in tables and the visualization of key processes aim to facilitate a deeper understanding of this compound for researchers and professionals in relevant fields. Further research into detailed synthetic and analytical protocols will continue to be of value to the scientific community.

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